

physical and chemical properties of Dibenzo[b,e]thiepin-11(6H)-one

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Compound of Interest

Compound Name: Dibenzo[b,e]thiepin-11(6H)-one

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An In-depth Technical Guide on Dibenzo[b,e]thiepin-11(6H)-one

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibenzo[b,e]thiepin-11(6H)-one is a tricyclic heterocyclic compound featuring a central seven-membered thiepin ring fused to two benzene rings. This molecule serves as a crucial intermediate in the synthesis of various pharmaceutical compounds, most notably the tricyclic antidepressant Dosulepin (also known as Dothiepin).^{[1][2]} Dosulepin functions by inhibiting the reuptake of norepinephrine and serotonin in the brain, thereby potentiating their neurotransmitter activity.^[1] The dibenzo[b,e]thiepin scaffold is of significant interest in medicinal chemistry, with various derivatives exhibiting a range of biological activities, including antihistaminic, antiallergenic, neurotropic, and psychotropic properties.^{[1][2]} This technical guide provides a comprehensive overview of the physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and a visualization of its synthetic pathway.

Core Physical and Chemical Properties

Dibenzo[b,e]thiepin-11(6H)-one is a solid at room temperature and its key properties are summarized in the table below for easy reference.^{[3][4]}

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₁₀ OS	[4][5]
Molecular Weight	226.30 g/mol	[5]
CAS Number	1531-77-7	[4][5]
Melting Point	86-88 °C	[4]
Appearance	White to yellow crystalline powder	[4]
Solubility	Soluble in toluene	
Storage Temperature	2-8°C	[4]

Experimental Protocols

The most common and well-documented method for the synthesis of **Dibenzo[b,e]thiepin-11(6H)-one** is the intramolecular Friedel-Crafts acylation of 2-[(phenylthio)methyl]benzoic acid using polyphosphoric acid (PPA) as both a catalyst and solvent.[1][6][7]

Synthesis of Dibenzo[b,e]thiepin-11(6H)-one[6]

Materials:

- 2-[(Phenylthio)methyl]benzoic acid
- Polyphosphoric acid (PPA)
- Dichloromethane
- 5% Sodium hydroxide solution
- Isopropanol
- Ice

Procedure:

- In a suitable reaction vessel, heat 140 g of polyphosphoric acid to 80°C with stirring.
- Slowly add 0.1 mol of 2-[(phenylthio)methyl]benzoic acid to the heated PPA.
- Increase the temperature of the reaction mixture to 100-110°C and maintain for one hour.
- After one hour, partially cool the mixture to 80°C.
- Carefully add ice and water to the reaction mixture to quench the reaction and precipitate the product.
- Extract the product with dichloromethane.
- Wash the organic layer with water and a 5% sodium hydroxide solution.
- Remove the dichloromethane under vacuum to yield the crude product.
- Recrystallize the crude residue from isopropanol to obtain purified **Dibenzo[b,e]thiepin-11(6H)-one**.

Characterization

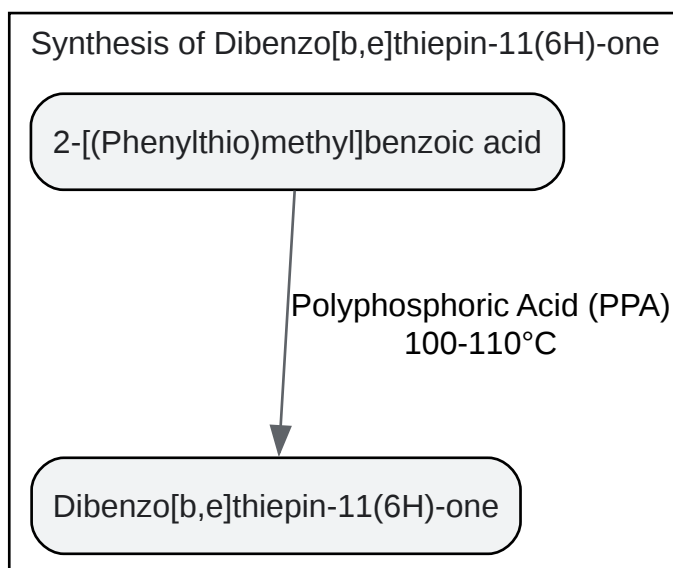
The synthesized compound can be characterized using various analytical techniques:

- Infrared (IR) Spectroscopy: The IR spectrum of **Dibenzo[b,e]thiepin-11(6H)-one** will show a characteristic strong absorption band for the carbonyl group (C=O) of the ketone.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to confirm the structure of the molecule by analyzing the chemical shifts and coupling constants of the hydrogen and carbon atoms.
- Mass Spectrometry (MS): Mass spectrometry will determine the molecular weight of the compound, with the molecular ion peak $[\text{M}]^+$ expected at m/z 226.
- X-ray Crystallography: Single crystal X-ray diffraction can provide the precise three-dimensional structure of the molecule. The seven-membered thiepin ring adopts a distorted boat conformation.^{[2][8]}

Mandatory Visualizations

Synthetic Pathway of Dibenzo[b,e]thiepin-11(6H)-one

The following diagram illustrates the key synthetic step for **Dibenzo[b,e]thiepin-11(6H)-one**.

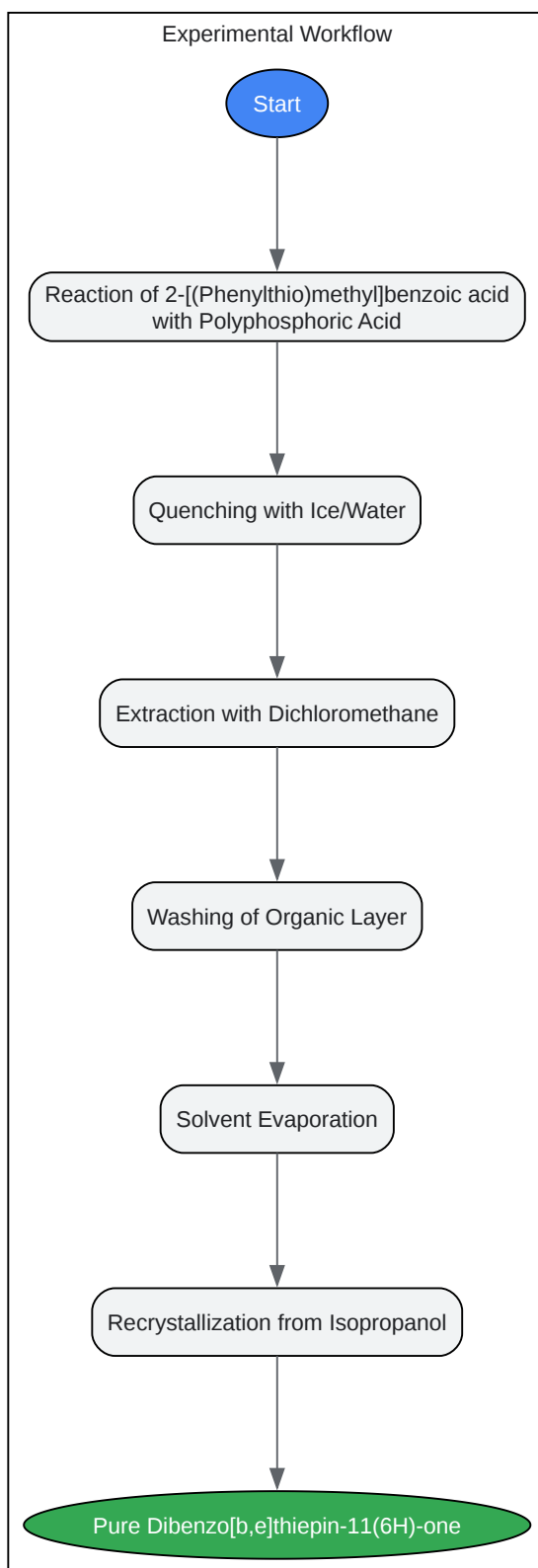


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Caption: Synthesis of **Dibenzo[b,e]thiepin-11(6H)-one**.

Experimental Workflow for Synthesis and Purification

This diagram outlines the general workflow for the synthesis and subsequent purification of **Dibenzo[b,e]thiepin-11(6H)-one**.



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Caption: Workflow for Synthesis and Purification.

Conclusion

Dibenzo[b,e]thiepin-11(6H)-one is a fundamentally important building block in the synthesis of the antidepressant drug Dosulepin and other biologically active molecules. This guide has provided a detailed overview of its core physical and chemical properties, along with a comprehensive experimental protocol for its synthesis via the intramolecular cyclization of 2-[(phenylthio)methyl]benzoic acid. The provided visualizations of the synthetic pathway and experimental workflow offer a clear and concise summary of these processes for researchers and drug development professionals. Further research into the direct biological activities of **Dibenzo[b,e]thiepin-11(6H)-one** and its analogues may reveal new therapeutic opportunities.

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